

A Technical Guide to the Physical Properties of Dibutylammonium Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutylammonium Acetate*

Cat. No.: *B050536*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutylammonium Acetate (DBAA) is a quaternary ammonium salt that serves as a versatile compound in various research and industrial applications. With the CAS Number 19070-91-8, it is recognized for its utility as an ion-pairing agent and a phase transfer catalyst.[1] Its application is particularly prominent in analytical chemistry, specifically as a mobile phase additive in High-Performance Ion-Pair Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) for the separation and quantification of molecules such as intracellular nucleotides and bile acid conjugates.[1] DBAA's ability to enhance reaction rates and yields also makes it valuable in organic synthesis for pharmaceuticals and agrochemicals.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Dibutylammonium Acetate** are summarized below. It is important to note that many commercially available sources provide this compound as a solution, typically around 0.5 M in water, and some properties are reported for this form.[2]

Property	Value	Source(s)
CAS Number	19070-91-8	[1][3][4]
Molecular Formula	C ₁₀ H ₂₃ NO ₂ or C ₈ H ₁₉ N·C ₂ H ₄ O ₂	[4][5][6]
Molecular Weight	189.30 g/mol	[5][6]
Appearance	Clear, colorless liquid (as a ~0.5 mol/L aqueous solution)	[3]
Solubility	Soluble in water	
Refractive Index	n _{20/D} 1.348 (for 0.5 M solution in H ₂ O)	
Melting Point	Data not available	[2][3]
Boiling Point	Data not available	[2]
Density	Data for aqueous solutions have been measured across temperatures.	[7]
pKa	Specific value not readily available.	

Experimental Protocols for Property Determination

The determination of physical properties requires precise experimental methodologies. Below are protocols relevant to the characterization of **Dibutylammonium Acetate** and similar ionic liquids.

Determination of Density and Speed of Sound

This protocol is based on the methodology used for aqueous binary solutions of dibutylammonium-based ionic liquids.[7]

- Objective: To simultaneously measure the density and speed of sound of **Dibutylammonium Acetate** solutions at various temperatures.

- Instrumentation: An Anton Paar densimeter (Model DSA 5000) or equivalent, equipped with an oscillating U-tube for density measurement and a pulse-echo sensor for speed of sound measurement.^[7] The instrument should have temperature control via internal Peltier elements with an accuracy of ± 0.01 K.^[7]
- Procedure:
 - Prepare aqueous solutions of **Dibutylammonium Acetate** at the desired concentrations.
 - Calibrate the densimeter using dry air and ultra-pure water at atmospheric pressure.
 - Inject the sample solution into the measurement cells of the instrument.
 - Set the initial temperature (e.g., 293.15 K). Allow the system to stabilize.
 - Record the density and speed of sound measurements.
 - Increase the temperature in defined increments (e.g., 5 K steps) up to the final desired temperature (e.g., 323.15 K).^[7]
 - Repeat the measurements at each temperature increment, ensuring thermal equilibrium before each reading.
 - Perform each measurement in duplicate or triplicate to ensure reproducibility.^[7]

Determination of Refractive Index

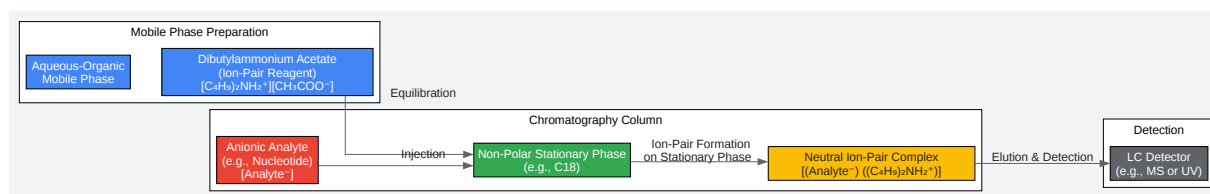
This is a standard protocol for measuring the refractive index of a liquid sample.

- Objective: To measure the refractive index of a **Dibutylammonium Acetate** solution.
- Instrumentation: A standard Abbe refractometer.
- Procedure:
 - Calibrate the refractometer using a standard reference material with a known refractive index (e.g., distilled water).
 - Ensure the prism of the refractometer is clean and dry.

- Apply a few drops of the **Dibutylammonium Acetate** solution (e.g., 0.5 M in H₂O) to the surface of the prism.
- Close the prism assembly.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale.
- Record the temperature at which the measurement was taken, as refractive index is temperature-dependent (e.g., 20°C for nD line).

Visualization of Application in Chromatography

Dibutylammonium Acetate is frequently used as an ion-pairing reagent in reversed-phase HPLC, a technique essential for the separation of ionic analytes. The following diagram illustrates the fundamental workflow of this application.



[Click to download full resolution via product page](#)

Caption: Workflow of Ion-Pair Chromatography using **Dibutylammonium Acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DIBUTYLAMMONIUM ACETATE | 19070-91-8 [chemicalbook.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. labproinc.com [labproinc.com]
- 4. Buy Online CAS Number 19070-91-8 - TRC - Dibutylammonium Acetate (0.5M Solution in Water) | LGC Standards [lgcstandards.com]
- 5. Dibutylammonium Acetate | C10H23NO2 | CID 11052426 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemscene.com [chemscene.com]
- 7. Physical and chemical properties of binary mixtures of dibutylammonium-based ionic liquids and water - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Dibutylammonium Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050536#what-are-the-physical-properties-of-dibutylammonium-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com